

Comparative Guide: "Enkephalin, ala(2)-val(5)-" vs. DADLE in Analgesia Models

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Compound of Interest

Compound Name: Enkephalin, ala(2)-val(5)-

CAS No.: 78859-44-6

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Executive Summary

Verdict: DADLE ([D-Ala², D-Leu⁵]-Enkephalin) is the superior choice for investigating Delta-Opioid Receptor (DOR) mediated mechanisms, particularly in neuroprotection and spinal analgesia.[1] [D-Ala², Val⁵]-Enkephalin (often the amide form) serves as a high-potency, mixed-affinity agonist (Mu > Delta) primarily used to establish baseline opioid analgesia in metabolic stability studies, rather than for receptor sub-typing.[1]

While both peptides utilize the D-Alanine substitution at position 2 to resist enzymatic degradation, the divergence at position 5 (D-Leucine vs. Valine) dictates their receptor selectivity profile.[1] Researchers requiring strict receptor specificity should prioritize DADLE (for DOR) or DAMGO (for MOR), whereas [D-Ala², Val⁵]-Enkephalin is best utilized as a broad-spectrum, proteolytically stable control.[1]

Molecular & Pharmacological Profile[1][2][3]

To understand the experimental divergence, one must analyze the structural activity relationship (SAR) engineered into these peptides.[1] Native enkephalins (Met-Enkephalin,

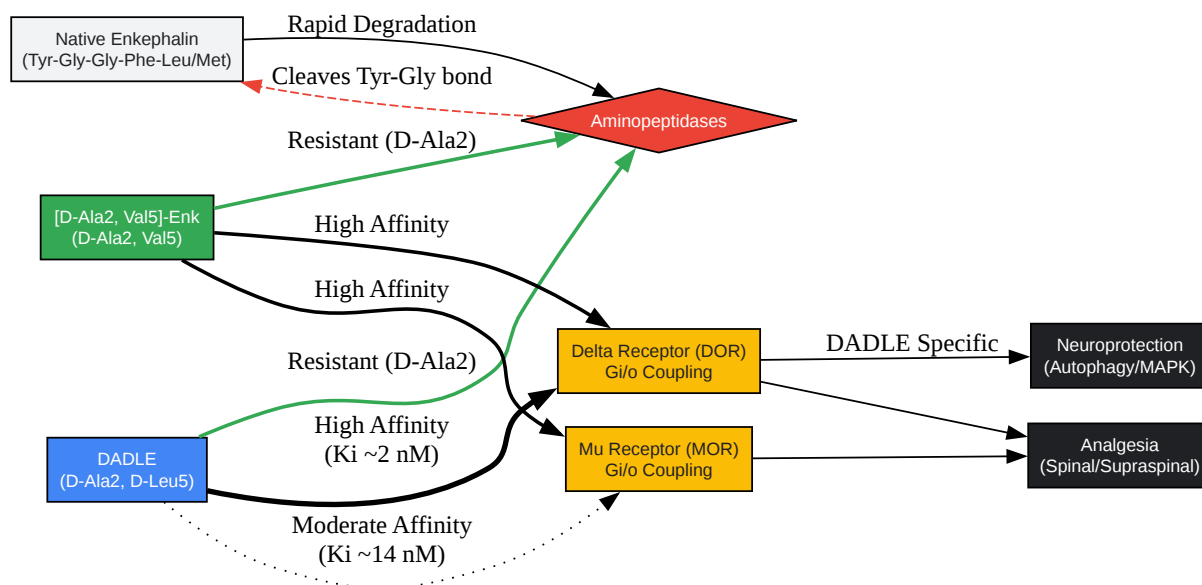
Leu-Enkephalin) degrade within minutes in vivo due to aminopeptidases cleaving the Tyr-Gly bond.^[1] Both analogs address this via the D-Ala² substitution.^[2]

Structural Comparison

Feature	DADLE	[D-Ala ² , Val ⁵]-Enkephalin
Sequence	Tyr-D-Ala-Gly-Phe-D-Leu	Tyr-D-Ala-Gly-Phe-Val
Primary Target	Delta Opioid Receptor (DOR)	Mixed (Mu & Delta) / Mu-Preferring
Selectivity Ratio	DOR > MOR (~5-10 fold)	MOR ≈ DOR (Low selectivity)
Metabolic Stability	High (D-amino acids at 2 & 5)	Moderate-High (D-AA at 2; L-Val at 5)
Key Utility	DOR-mediated analgesia, Ischemia protection	General opioid potency studies

Mechanism of Action & Stability Logic

The following diagram illustrates the chemical logic behind the modifications and their impact on receptor signaling.



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Caption: Structural modifications at Pos 2 prevent degradation. Pos 5 dictates receptor preference.[1] DADLE shows bias toward DOR and neuroprotective pathways.

Analgesia Performance Data[1][5][6][7][8]

In comparative analgesia models, the route of administration dictates the observed potency due to the differential distribution of Mu and Delta receptors in the brain (supraspinal) versus the spinal cord.[1]

Potency Comparison (Intrathecal & ICV)

Parameter	DADLE	[D-Ala ² , Val ⁵]-Enkephalin	Interpretation
ICV Potency (Mouse)	ED ₅₀ ≈ 0.03 nmol	ED ₅₀ ≈ 0.01 - 0.05 nmol	Both are highly potent supraspinally due to stability. [1]
Intrathecal Potency	High (Spinal DOR mediation)	High (Mixed MOR/DOR)	DADLE is effective in morphine-tolerant subjects (cross-tolerance is incomplete). [1]
Tail-Flick Test	Effective (Dose-dependent)	Effective	DADLE analgesia is blocked by Naltrindole (DOR antagonist); Val5 is blocked by CTOP (MOR antagonist) and Naltrindole. [1]
Side Effects	Catalepsy (High dose), Respiratory depression (Low)	Respiratory depression (High - MOR mediated)	DADLE has a safer respiratory profile at analgesic doses. [1]

Key Insight: DADLE exhibits a "ceiling effect" in some thermal pain models (like the hot plate) compared to pure Mu agonists, but is highly effective in mechanical nociception and modulation of chronic pain states.[\[1\]](#)

Experimental Protocols

To validate the specific contribution of these peptides, you must use a Self-Validating Protocol that employs selective antagonists. The following workflow describes the standard Intrathecal (i.t.) administration in mice, which isolates spinal mechanisms.

Protocol: Intrathecal Injection & Tail-Flick Assay[\[1\]](#)

Objective: Determine the ED₅₀ and receptor specificity of the peptide.

Reagents & Setup

- Peptides: DADLE (Sigma/Tocris) or [D-Ala², Val⁵]-Enkephalin.[\[1\]](#) Dissolve in sterile saline.
- Antagonists (Validation Step):
 - Naloxone:[\[1\]](#)[\[3\]](#)[\[4\]](#) Non-selective (blocks both).[\[1\]](#)
 - Naltrindole: Delta-selective (blocks DADLE).[\[1\]](#)
 - CTOP: Mu-selective (blocks Val5 significantly).[\[1\]](#)
- Equipment: Radiant Heat Tail-Flick Meter (Cutoff: 10-15s to prevent tissue damage).

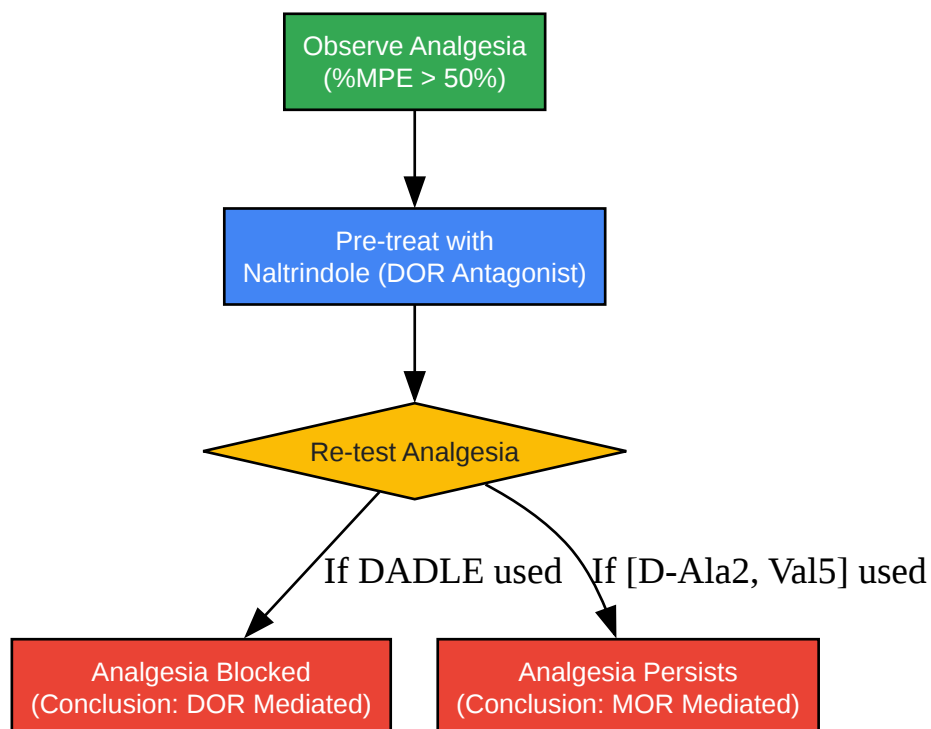
Step-by-Step Workflow

- Baseline Measurement:
 - Restrain mouse gently.[\[1\]](#)
 - Apply radiant heat to the tail (proximal 1/3).[\[1\]](#)
 - Record latency to flick. Repeat 3x (15 min intervals). Average = Baseline ([\[1\]](#)).[\[1\]](#)
 - Reject animals with baseline <2s or >5s.
- Intrathecal Injection (Hylden & Wilcox Method):
 - Use a 30-gauge needle attached to a Hamilton syringe (5 µL volume).[\[1\]](#)
 - Insert needle at the L5-L6 intervertebral space.
 - A "tail flick" reflex confirms correct puncture of the dura.
 - Inject solution over 5 seconds.[\[1\]](#)
- Post-Drug Measurement:

- Measure latency () at 15, 30, 60, and 120 minutes post-injection.
- Data Calculation:
 - Calculate % Maximum Possible Effect (%MPE):
[1]

Validation Logic (Diagram)

Use this logic flow to confirm if your observed analgesia is Mu or Delta mediated.



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Caption: Use Naltrindole to differentiate DADLE (DOR) activity from [D-Ala2, Val5] (Mixed/MOR) activity.

Conclusion & Recommendation

- Use DADLE when: You are studying ischemic preconditioning, neuroprotection, or specific spinal delta-receptor analgesia.[1] Its ability to induce "hibernation-like" states and activate survival pathways (Akt/ERK) is distinct from general opioid analgesia.[1]
- Use [D-Ala², Val⁵]-Enkephalin when: You require a generic, stable opioid agonist to test analgesic thresholds without the rapid degradation of native enkephalins.[1] It is less suitable for defining receptor subtypes due to its mixed Mu/Delta affinity.[1]

References

- Corbett, A. D., et al. (1984).[1] Selectivities of opioid peptide analogues as agonists and antagonists at the delta-receptor.[5][3] British Journal of Pharmacology.
- Yaksh, T. L., & Rudy, T. A. (1976).[1] Chronic catheterization of the spinal subarachnoid space. Physiology & Behavior.
- Tseng, L. F. (1982).[1] Tolerance to the antinociceptive effect of [D-Ala², D-Leu⁵]-enkephalin. [1][6] Journal of Pharmacology and Experimental Therapeutics.
- Cayman Chemical. (2024).[1] DADLE Product Information & Binding Data.
- Zhang, G., et al. (2021).[1] Delta Opioid Receptor Activation with DADLE Contributes to Synaptic Improvement.[1] Cell Transplantation.

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. (D-Ala²)-Met-enkephalinamide: a potent, long-lasting synthetic pentapeptide analgesic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The mu rather than the delta subtype of opioid receptors appears to be involved in enkephalin-induced analgesia - PubMed [pubmed.ncbi.nlm.nih.gov]

- [4. D-Ala2,D-Leu5-enkephalin generalizes to a discriminative stimulus produced by fentanyl but not ethylketocyclazocine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Mu and delta receptors: their role in analgesia in the differential effects of opioid peptides on analgesia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Autoradiographic evidence for decrease in binding of mu- and delta-opioid receptors after subchronic \[D-Ala2,D-Leu5\]enkephalin treatment in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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